

# Solubility Profile of Isonicotinic Acid N-oxide: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Isonicotinic acid N-oxide

Cat. No.: B076485

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## Introduction

**Isonicotinic acid N-oxide**, also known as 4-pyridinecarboxylic acid 1-oxide, is a derivative of isonicotinic acid, a metabolite of the tuberculosis drug isoniazid. As a heterocyclic compound, its physicochemical properties, particularly its solubility in aqueous and organic solvents, are of critical importance for a wide range of applications in pharmaceutical sciences, including drug development, formulation, and analytical method development. The N-oxide functional group significantly influences the molecule's polarity, hydrogen bonding capabilities, and, consequently, its solubility characteristics compared to its parent compound, isonicotinic acid.

This technical guide provides a comprehensive overview of the available solubility data for **isonicotinic acid N-oxide** in water and various organic solvents. Due to the limited availability of quantitative data for **isonicotinic acid N-oxide**, this guide also includes solubility information for the closely related compounds, nicotinic acid N-oxide (an isomer) and isonicotinic acid (the parent compound), to offer a broader context for researchers. Furthermore, detailed experimental protocols for determining solubility are provided, along with a visual workflow to aid in experimental design.

## Solubility of Isonicotinic Acid N-oxide

Quantitative experimental data on the solubility of **isonicotinic acid N-oxide** in a wide range of organic solvents is not extensively available in the public domain. The information is primarily qualitative or based on estimations.

Table 1: Solubility of **Isonicotinic Acid N-oxide**

Solvent	Temperature (°C)	Solubility	Data Type
Water	25	Very Soluble[1]	Qualitative
Water	Not Specified	1e+006 mg/L[2]	Estimated
Water	Not Specified	log10WS = -3.06[3]	Calculated

## Comparative Solubility Data

To provide a useful reference for researchers, the following sections present solubility data for nicotinic acid N-oxide and isonicotinic acid.

### Nicotinic Acid N-oxide (Isomer)

Nicotinic acid N-oxide is an isomer of **isonicotinic acid N-oxide**, with the carboxylic acid group at the 3-position of the pyridine ring.

Table 2: Solubility of Nicotinic Acid N-oxide

Solvent	Temperature (°C)	Solubility	Data Type
Water (cold)	Not Specified	Slightly Soluble[4]	Qualitative
Polar Organic Solvents	Not Specified	Soluble	Qualitative
Ethanol	Not Specified	Slightly Soluble[4]	Qualitative
Benzene	Not Specified	Insoluble[4]	Qualitative
Chloroform	Not Specified	Insoluble[4]	Qualitative

### Isonicotinic Acid (Parent Compound)

Isonicotinic acid is the parent compound of **isonicotinic acid N-oxide**, lacking the N-oxide functional group.

Table 3: Solubility of Isonicotinic Acid

Solvent	Temperature (°C)	Solubility	Data Type
Water (hot)	Not Specified	Soluble[5][6]	Qualitative
Water (cold)	Not Specified	Slightly Soluble[5][6]	Qualitative
Ethanol	Not Specified	Soluble (in hot)[5]	Qualitative
Benzene	Not Specified	Insoluble[5][6]	Qualitative
Ether	Not Specified	Insoluble[5][6]	Qualitative

## Experimental Protocols for Solubility Determination

The following are detailed methodologies for two common and reliable methods for determining the solubility of a compound like **isonicotinic acid N-oxide**.

### Isothermal Saturation Method (Gravimetric Analysis)

This method directly measures the mass of the solute dissolved in a known mass or volume of a solvent at a constant temperature.

Materials and Equipment:

- **Isonicotinic acid N-oxide**
- Selected organic solvents (e.g., methanol, ethanol, acetone, ethyl acetate, dichloromethane)
- Analytical balance (readable to at least 0.1 mg)
- Vials with screw caps
- Temperature-controlled orbital shaker or magnetic stirrer
- Syringe filters (e.g., 0.22 µm PTFE)
- Pipettes and volumetric flasks

- Drying oven or vacuum oven

Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **isonicotinic acid N-oxide** to a vial. An excess is ensured when undissolved solid remains visible after equilibration.
  - Add a known volume or mass of the chosen organic solvent to the vial.
  - Seal the vial tightly to prevent solvent evaporation.
- Equilibration:
  - Place the vial in a temperature-controlled shaker or on a magnetic stirrer set to a constant temperature (e.g., 25 °C).
  - Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium solubility is reached.
- Sample Withdrawal and Filtration:
  - Allow the vial to stand undisturbed at the set temperature for a few hours to let the undissolved solid settle.
  - Carefully withdraw a known volume (e.g., 1 mL) of the supernatant using a pipette fitted with a syringe filter to remove any undissolved particles.
- Solvent Evaporation and Mass Determination:
  - Transfer the filtered saturated solution to a pre-weighed, clean, and dry container (e.g., a small beaker or evaporating dish).
  - Carefully evaporate the solvent under a gentle stream of nitrogen or in a drying oven at a temperature below the decomposition point of **isonicotinic acid N-oxide**.

- Once the solvent is completely removed, place the container in a vacuum oven to ensure all residual solvent is gone.
- Cool the container to room temperature in a desiccator and weigh it on the analytical balance.
- Calculation of Solubility:
  - Calculate the mass of the dissolved **isonicotinic acid N-oxide** by subtracting the initial mass of the empty container from the final mass.
  - Express the solubility in desired units, such as g/L, mg/mL, or mol/L.

## UV-Vis Spectrophotometric Method

This method relies on the absorbance of the compound in the UV-Vis spectrum and is suitable for compounds with a chromophore.

Materials and Equipment:

- All materials listed for the gravimetric method
- UV-Vis spectrophotometer
- Quartz or glass cuvettes
- Volumetric flasks and pipettes

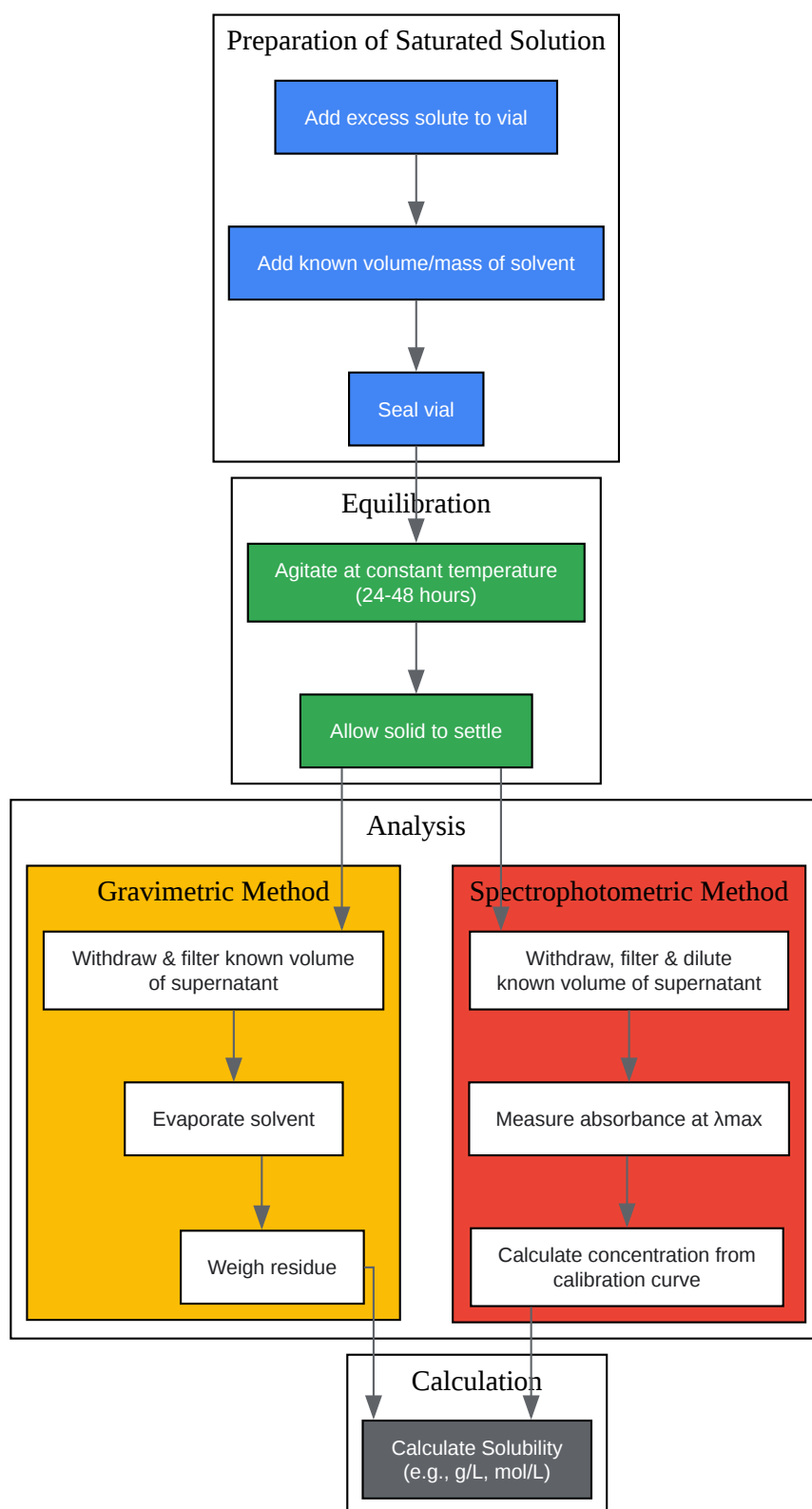
Procedure:

- Determination of Maximum Absorbance ( $\lambda_{\text{max}}$ ):
  - Prepare a dilute solution of **isonicotinic acid N-oxide** in the chosen solvent.
  - Scan the solution in the UV-Vis spectrophotometer to determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ).
- Preparation of Calibration Curve:

- Prepare a series of standard solutions of **isonicotinic acid N-oxide** of known concentrations in the chosen solvent.
- Measure the absorbance of each standard solution at the predetermined  $\lambda_{\text{max}}$ .
- Plot a calibration curve of absorbance versus concentration and determine the linear regression equation (Beer-Lambert Law).
- Preparation and Equilibration of Saturated Solution:
  - Follow steps 1 and 2 from the Isothermal Saturation Method.
- Sample Withdrawal, Filtration, and Dilution:
  - Withdraw a small, precise volume of the supernatant through a syringe filter.
  - Dilute the filtered saturated solution quantitatively with the same solvent to a concentration that falls within the linear range of the calibration curve. The dilution factor must be accurately recorded.
- Absorbance Measurement:
  - Measure the absorbance of the diluted saturated solution at the  $\lambda_{\text{max}}$ .
- Calculation of Solubility:
  - Use the absorbance of the diluted solution and the equation from the calibration curve to calculate the concentration of the diluted solution.
  - Multiply the calculated concentration by the dilution factor to determine the concentration of the original saturated solution. This value represents the solubility of **isonicotinic acid N-oxide**.

## Experimental Workflow Visualization

The following diagram illustrates the general workflow for determining the solubility of a compound using the methods described above.



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Caption: General workflow for solubility determination.

## Conclusion

This technical guide summarizes the currently available solubility information for **isonicotinic acid N-oxide** and provides context through data on related compounds. While quantitative data for the target compound in organic solvents remains scarce, the detailed experimental protocols and workflow diagram offer researchers a solid foundation for determining these values in their own laboratories. The choice of method will depend on the available equipment and the properties of the compound and solvent. Accurate solubility data is fundamental to advancing the research and application of **isonicotinic acid N-oxide** in various scientific disciplines.

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## References

- 1. ovid.com [ovid.com]
- 2. Comparison of pyridyl and pyridyl N-oxide groups as acceptor in hydrogen bonding with carboxylic acid - CrystEngComm (RSC Publishing) [pubs.rsc.org]
- 3. benchchem.com [benchchem.com]
- 4. researchgate.net [researchgate.net]
- 5. uomus.edu.iq [uomus.edu.iq]
- 6. researchgate.net [researchgate.net]
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